

Standard Operating Procedure: XP-524 Disposal

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Compound of Interest

Compound Name: XP-524

Cat. No.: B12407648

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For inquiries, contact Environmental Health & Safety (EHS) at your institution.

This document provides detailed procedures for the safe and compliant disposal of the experimental compound **XP-524** and associated contaminated materials. Personnel must be trained on this SOP and the accompanying Safety Data Sheet (SDS) before handling **XP-524**.

Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure risk during all phases of **XP-524** handling and disposal. The required PPE is outlined in the table below.

PPE Item	Specification	Rationale
Gloves	Double chemotherapy-rated nitrile gloves	Provides maximum protection against potent cytotoxic compounds. [1]
Eye Protection	Chemical splash goggles or face shield	Protects eyes from splashes and aerosols.
Lab Coat	Disposable, solid-front, back-closing gown	Prevents contamination of personal clothing.
Respiratory	N95 respirator or higher	Required when handling powdered XP-524 or creating aerosols.

Waste Segregation and Containerization

Proper segregation of **XP-524** waste is critical to ensure regulatory compliance and safe handling. Do not mix **XP-524** waste with other laboratory waste streams.[\[1\]](#)

Waste Type	Container	Labeling	Disposal Path
Unused/Expired XP-524	Black RCRA hazardous waste container	"Hazardous Waste: XP-524 (Cytotoxic)"	EHS Pickup Request
Grossly Contaminated Solids	Black RCRA hazardous waste container	"Hazardous Waste: XP-524 Contaminated Debris"	EHS Pickup Request
Trace Contaminated Items	Yellow trace chemotherapy waste container	"Trace Chemotherapy Waste"	Regulated Medical Waste Program [1]
Contaminated Sharps	Red sharps container (puncture-proof)	"Sharps" and "Biohazard" symbols	EHS Pickup Request
Liquid Waste	Screw-top, leak-proof container (not over 80% full) [2]	"Hazardous Waste: Liquid XP-524"	EHS Pickup Request
Rinsate from Glassware	Collect first rinse in a designated hazardous waste container [3]	"Hazardous Waste: XP-524 Rinsate"	EHS Pickup Request

Disposal Procedures

Follow these step-by-step instructions for the disposal of different forms of **XP-524** waste.

- Ensure the original container is securely sealed.
- Place the container into a larger, sealable plastic bag.
- Affix a completed hazardous waste label.

- Store in a designated hazardous waste accumulation area.
- Submit a hazardous waste pickup request through your institution's EHS portal.
- Gross Contamination: Items such as visibly contaminated spill pads, pipette tips, and culture plates must be disposed of as hazardous chemical waste in a designated black RCRA container.
- Trace Contamination: Items with only incidental contact, such as used gloves and disposable lab coats, should be placed in a yellow trace chemotherapy waste container for disposal through the regulated medical waste program.
- Syringes containing any residual amount of **XP-524** must be disposed of in a black bulk waste container, not a standard red sharps container.
- Do not recap, bend, or break needles.
- Place all sharps directly into a designated, puncture-proof red sharps container.
- Seal the container when it is no more than three-quarters full.
- Request a pickup from EHS.
- Collect all aqueous and solvent-based solutions containing **XP-524** in a dedicated, properly labeled, and sealed waste container.
- Do not fill liquid waste containers beyond 80% capacity to prevent spills.
- Store liquid waste in secondary containment.
- Never dispose of **XP-524** solutions down the drain.

Spill Management Protocol

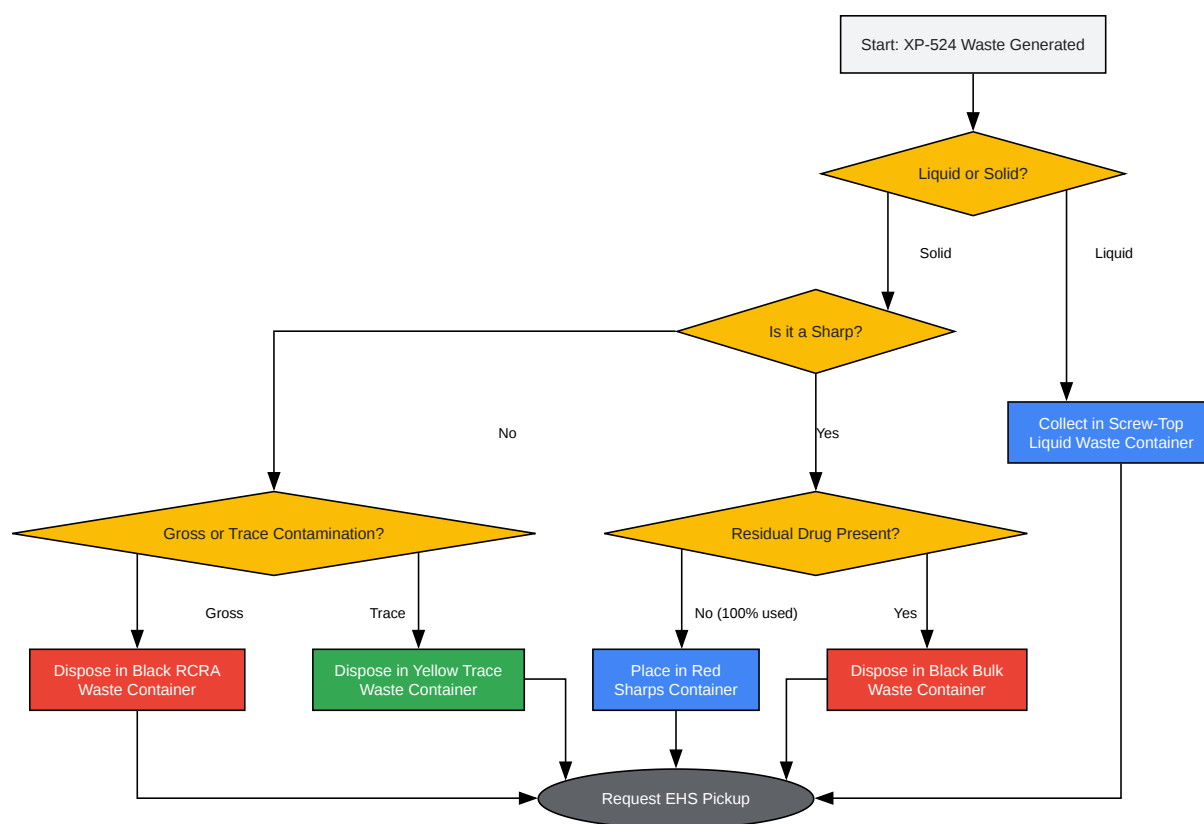
In the event of an **XP-524** spill, follow these immediate steps:

- Evacuate and Alert: Immediately alert others in the area and evacuate if necessary.

- Isolate: Secure the area to prevent unauthorized entry.
- PPE: Don the appropriate PPE as listed in Section 1.0.
- Containment: Cover the spill with absorbent material, working from the outside in to prevent spreading.
- Decontamination: Carefully clean the area with an appropriate disinfectant or cleaning agent, allowing for at least 20 minutes of contact time.
- Disposal: All cleanup materials must be disposed of as hazardous waste in a black RCRA container.
- Report: Report the spill to your supervisor and EHS immediately.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **XP-524** related waste.



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Caption: Decision workflow for **XP-524** waste segregation and disposal.

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References

- 1. web.uri.edu [web.uri.edu]
- 2. ehs.ucsb.edu [ehs.ucsb.edu]
- 3. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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